Application Note: NMR Structural Elucidation and Stereochemical Analysis of 4-Flavanol

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Compound of Interest	
Compound Name:	*4-Flavanol*
CAS No.:	*487-25-2*
Cat. No.:	*B1583606*

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Introduction & Scope

4-Flavanol (2-phenylchroman-4-ol) is a fundamental flavonoid scaffold whose biological activity—ranging from antioxidant to potential cardiovascular therapeutics—is strictly governed by its stereochemistry. Unlike planar flavones, **4-flavanol** possesses two chiral centers at C2 and C4, giving rise to diastereomers that exhibit distinct spectroscopic signatures.

This guide provides a definitive protocol for distinguishing between the 2,4-cis and 2,4-trans isomers. The methodology relies on the Karplus relationship applied to vicinal coupling constants (

) and Nuclear Overhauser Effect (NOE) correlations to determine the conformation of the heterocyclic C-ring.

Stereochemical Challenge

- 2,4-cis-flavan-4-ol: The C2-phenyl group and C4-hydroxyl group are on the same side of the ring system.
- 2,4-trans-flavan-4-ol: The C2-phenyl group and C4-hydroxyl group are on opposite sides.

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Experimental Protocol

Sample Preparation

To ensure high-resolution spectra and minimize exchange broadening of the hydroxyl proton:

- Solvent:Acetone-

  (Preferred for resolving -OH couplings) or CDCl

  (Standard).

- Concentration: 5–10 mg of isolated compound in 600 µL solvent.

- Tube: High-quality 5mm NMR tube (e.g., Wilmad 528-PP or equivalent).

- Preparation: Filter sample through a 0.45 µm PTFE filter to remove particulates that cause line broadening.

Instrument Configuration

Acquire data on a spectrometer with a field strength

400 MHz (600 MHz recommended for clear multiplet resolution).

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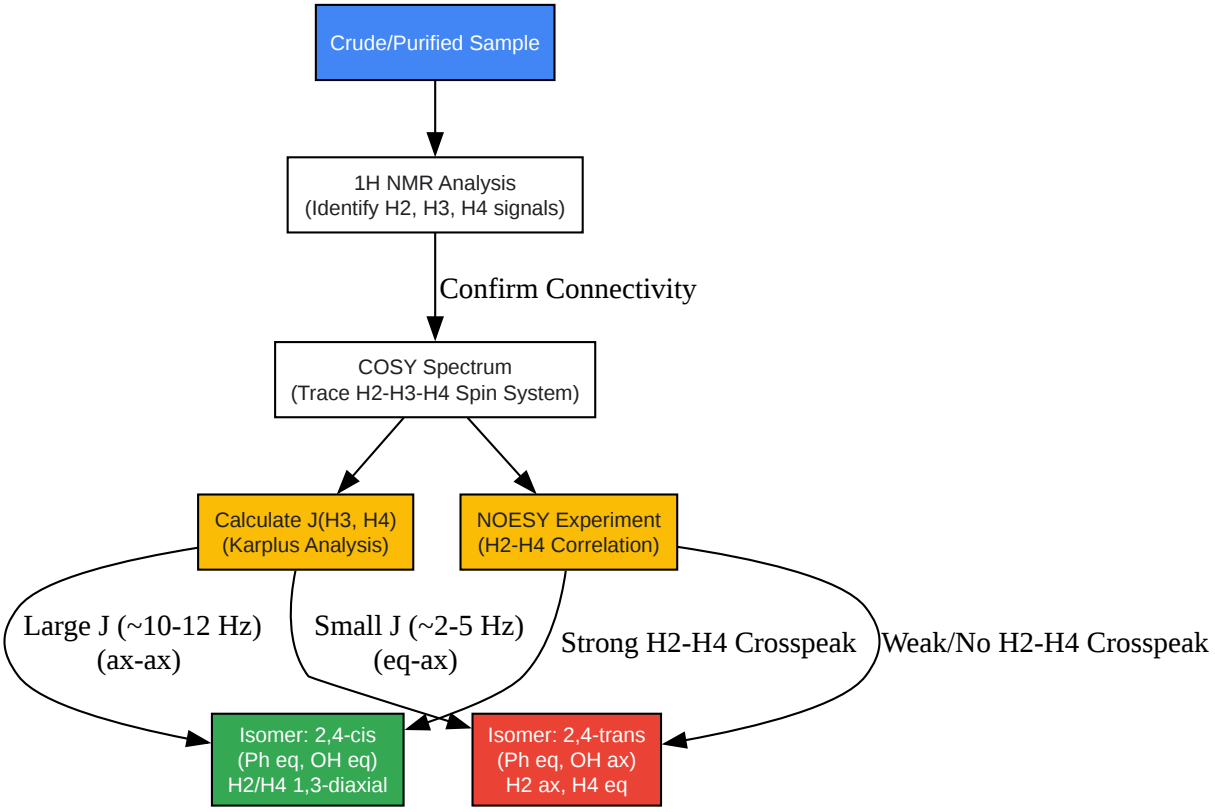
Experiment	Pulse Sequence	Key Parameter	Purpose
H NMR	zg30 / zg	SW=12-15 ppm, D1=2.0s	Quantitative integration & coupling analysis (values).
C NMR	zgpg30	Decoupled	Carbon skeleton identification.
COSY	cosygpppqf	2048 x 256	Establish H2–H3–H4 spin system connectivity.
HSQC	hsqcedetgpsisp2.3	Multiplicity edited	Assign C-H pairs; distinguish CH (H3) from CH (H2, H4).
HMBC	hmbcgplpndqf	Hz	Link Rings A/B to Ring C via quaternary carbons.
NOESY	noesygpphpp	Mix time = 500-800 ms	Critical: Determine spatial proximity of H2 and H4.

Structural Elucidation Strategy

Workflow Diagram

The following logic flow ensures a self-validating structure determination.

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Figure 1: Logical workflow for the stereochemical assignment of **4-flavanol** isomers.

Step-by-Step Analysis

Step 1: Assign the C-Ring Spin System (COSY/HSQC)

The heterocyclic Ring C is the diagnostic core.

- Locate H2: Typically a doublet of doublets (dd) at ~5.0–5.5 ppm. It couples to the two H3 protons.
- Locate H4: Typically a multiplet (dd or td) at ~4.5–5.0 ppm. It couples to the two H3 protons and the OH (if exchange is slow).

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- Locate H3: Two germinal protons at ~1.8–2.5 ppm. They will show distinct chemical shifts (H3

  and H3

) due to the rigid ring conformation.
- Validation: Use COSY to confirm the continuous chain: H2

  H3

  H4. Use HSQC to confirm H3 corresponds to a CH

  carbon (~35-40 ppm).

Step 2: Determine Stereochemistry via Coupling Constants (

)

The conformation of the C-ring is typically a half-chair or sofa, with the bulky C2-phenyl group adopting the thermodynamically stable equatorial position. This locks H2 in an axial orientation.

- Scenario A: 2,4-cis-flavan-4-ol (Ph and OH are cis)
  - To be cis to the equatorial Phenyl, the C4-OH must be equatorial.
  - Therefore, H4 is axial.
  - Coupling: H4 (axial) couples with H3 (axial). This is a trans-diaxial relationship (

).
  - Observation: Large coupling constant

    Hz.
  - Appearance: H4 appears as a wide triplet or dd.
- Scenario B: 2,4-trans-flavan-4-ol (Ph and OH are trans)
  - To be trans to the equatorial Phenyl, the C4-OH must be axial.

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- Therefore, H4 is equatorial.
- Coupling: H4 (equatorial) couples with H3 (axial) and H3 (equatorial). Both are gauche/equatorial-axial relationships (

).
- Observation: Small coupling constants

  Hz.
- Appearance: H4 appears as a narrow multiplet (often a broad singlet or narrow triplet).

Step 3: Confirmation via NOESY

- 2,4-cis (H2 axial, H4 axial): H2 and H4 are in a 1,3-diaxial arrangement. This places them in close spatial proximity (< 3 Å).
  - Result:Strong NOE crosspeak between H2 and H4.
- 2,4-trans (H2 axial, H4 equatorial): H2 and H4 are distant.
  - Result:Weak or Absent NOE crosspeak.

Reference Data Tables

Table 1: Diagnostic H NMR Parameters (Acetone-)

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Position	Proton	Multiplicity (Cis)	Values (Cis)	Multiplicity (Trans)	Values (Trans)
C2	H-2	dd	Hz Hz	dd	Hz Hz
C3	H-3ax	q / ddd	Large geminal & axial couplings	m	Complex
C3	H-3eq	m	Small vicinal couplings	m	Complex
C4	H-4	dd / td (Wide)	Hz Hz	t / dd (Narrow)	Hz (All small)

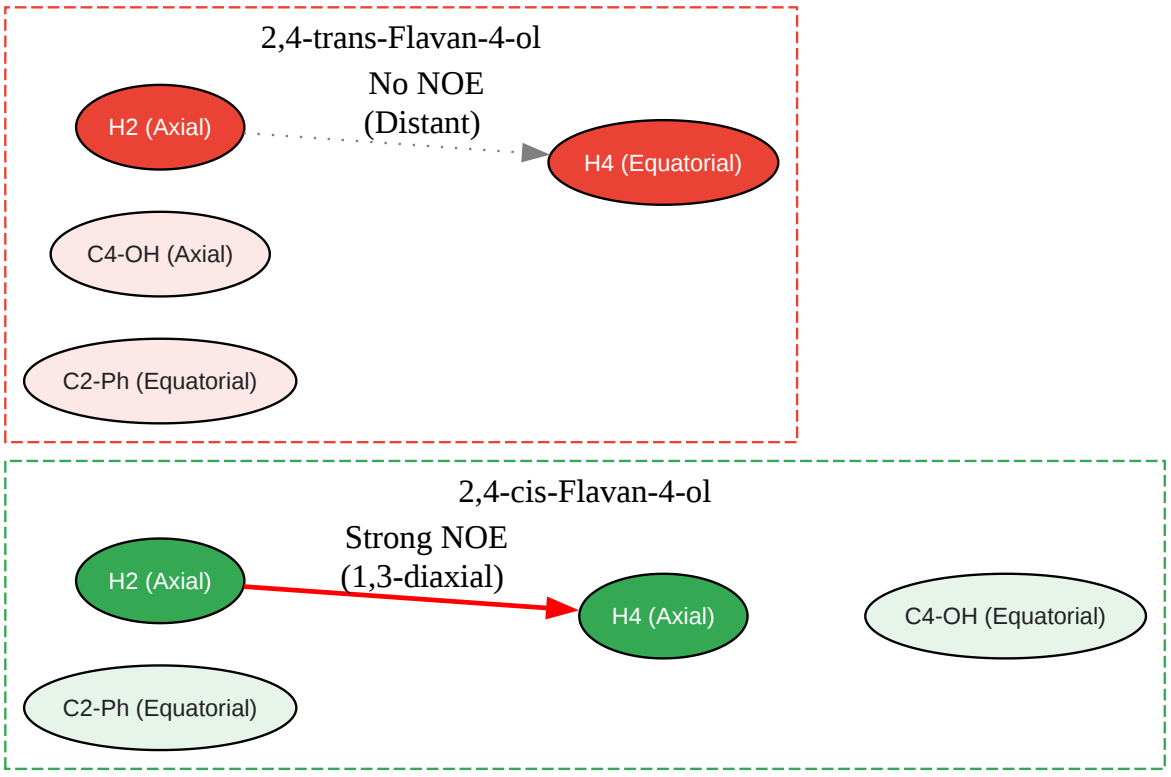
Table 2: C NMR Chemical Shifts (Typical)

Position	(ppm)	Type
C2	76.0 – 80.0	CH
C3	35.0 – 40.0	CH
C4	65.0 – 70.0	CH
C4a	115.0 – 125.0	Cq
C8a	155.0 – 160.0	Cq (Oxygenated)

Stereochemical Visualization

The following diagram illustrates the spatial relationships determining the NMR signals.

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Figure 2: Stereochemical relationships and predicted NOE correlations for cis/trans isomers.

References

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  - Reich, H. J., Structure Determination Using Spectroscopic Methods, University of Wisconsin-Madison.
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  - Experimental and DFT 1H NMR Study of Conformational Equilibria in trans-4',7-Dihydroxyisoflavan-4-ol, J. Org. Chem.
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